

# 2-(Perfluorodecyl)ethanol vs other fluorotelomer alcohols toxicity

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## Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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## Chemical Profile and Toxicity Comparison

The table below summarizes available data on **2-(Perfluorodecyl)ethanol** and other FTOHs.

Property/Aspect	2-(Perfluorodecyl)ethanol (10:2 FTOH)	6:2 FTOH	8:2 FTOH
Molecular Formula	C <sub>12</sub> H <sub>5</sub> F <sub>21</sub> O [1]	C <sub>8</sub> H <sub>5</sub> F <sub>13</sub> O [2]	Information missing
General Formula	F(CF <sub>2</sub> ) <sub>10</sub> (CH <sub>2</sub> ) <sub>2</sub> OH (inferred)	F(CF <sub>2</sub> ) <sub>6</sub> (CH <sub>2</sub> ) <sub>2</sub> OH [3]	F(CF <sub>2</sub> ) <sub>8</sub> (CH <sub>2</sub> ) <sub>2</sub> OH [3]
Key Toxicokinetics	Information missing; expected to be metabolized to PFCAs like other FTOHs.	Rapidly absorbed, distributed, and metabolized. Metabolites include PFHxA and 5:3 acid [2].	Rapidly absorbed and eliminated (plasma t <sub>1/2</sub> : 1.1-1.7 hrs in rats). Metabolites include PFOA and 7:3-FTA [4].
Repeated-Dose Toxicity	Information missing	<b>NOAEL (Mice):</b> 25 mg/kg/day (males), 5 mg/kg/day (females). Effects at higher doses on liver, body weight,	Information missing

Property/Aspect	2-(Perfluorodecyl)ethanol (10:2 FTOH)	6:2 FTOH	8:2 FTOH
		and red/white blood cells [5].	
<b>Reproductive &amp; Developmental Toxicity</b>	Information missing	<b>Reproductive NOAEL:</b> >100 mg/kg/day. <b>Offspring NOAEL:</b> 25 mg/kg/day. Not a selective reproductive toxicant [5].	Information missing
<b>Metabolite Toxicity</b>	Information missing; expected to form PFCAs like PFDA.	Metabolite PFHxA shows less concern than PFOA. Another metabolite, 5:3 acid, is bioaccumulative [2].	Metabolite PFOA is a known carcinogen with developmental toxicity and a long half-life, especially in male rats [4].
<b>Primary Concerns</b>	High persistence due to strong C-F bonds [1]. Potential to degrade into persistent, toxic long-chain PFCAs like PFDA.	Systemic toxicity (liver, hematology). Complex metabolism produces a bioaccumulative intermediate (5:3 acid) [2].	Rapid metabolism to PFOA, a substance with carcinogenic and toxic effects [4].

## Detailed Experimental Data and Protocols

For your research, here are the key experimental findings and methodologies from the literature on shorter-chain FTOHs.

### Toxicokinetics and Metabolism

- **Finding for 8:2 FTOH:** In a study on Sprague-Dawley rats, 8:2 FTOH was rapidly absorbed and eliminated after a single oral dose, with a plasma half-life of 1.1 to 1.7 hours. It was metabolized into

Perfluorooctanoic Acid (PFOA) and 7:3-fluorotelomer acid (7:3-FTA). Notably, the half-life of the PFOA metabolite was much longer (198–353 hours in males) [4].

- **Protocol:** Male and female rats were administered a single dose of 8:2 FTOH via gavage or IV. Plasma concentrations of 8:2 FTOH and its metabolites were measured over time to determine toxicokinetic parameters. Tissues (liver, kidney, brain) were also analyzed for chemical distribution [4].

## Repeated-Dose and Reproductive Toxicity

- **Finding for 6:2 FTOH:** An oral gavage study in CD-1 mice established a No-Observed-Adverse-Effect Level (NOAEL) for systemic toxicity of 25 mg/kg/day for males and 5 mg/kg/day for females. Effects at higher doses (100 mg/kg/day) included impacts on the liver, body weight, and nutritional parameters. 6:2 FTOH was not found to be a selective reproductive toxicant [5].
- **Protocol:** Mice were administered 6:2 FTOH orally once daily at doses of 1, 5, 25, or 100 mg/kg/day. The study evaluated systemic toxicity (clinical observations, body weight, hematology, clinical chemistry, histopathology) and reproductive toxicity (mating, gestation, litter viability, and offspring development) [5].

## Degradation Pathways and Environmental Fate

- **Finding:** A theoretical study on the degradation of FTOHs (like 4:2, 6:2, and 8:2) by hydroxyl radicals ( $\bullet\text{OH}$ ) in Advanced Oxidation Processes (AOPs) showed that  $\bullet\text{OH}$  preferentially abstracts H atoms from the  $\beta$ -carbon. However, the strong C-F bonds resist breakage, leading to low defluorination efficiency. This results in transformation products, but not complete mineralization [3].
- **Protocol:** This study used quantum chemical calculations and direct dynamic methods. Geometries of reactants, transition states, and products were calculated at the M06-2X/6-31+G(d,p) level with an SMD solvation model for water. Rate constants were computed using transition state theory [3].

## Analytical Method for FTOHs

For your own research, here is a rapid analytical method for detecting FTOHs:

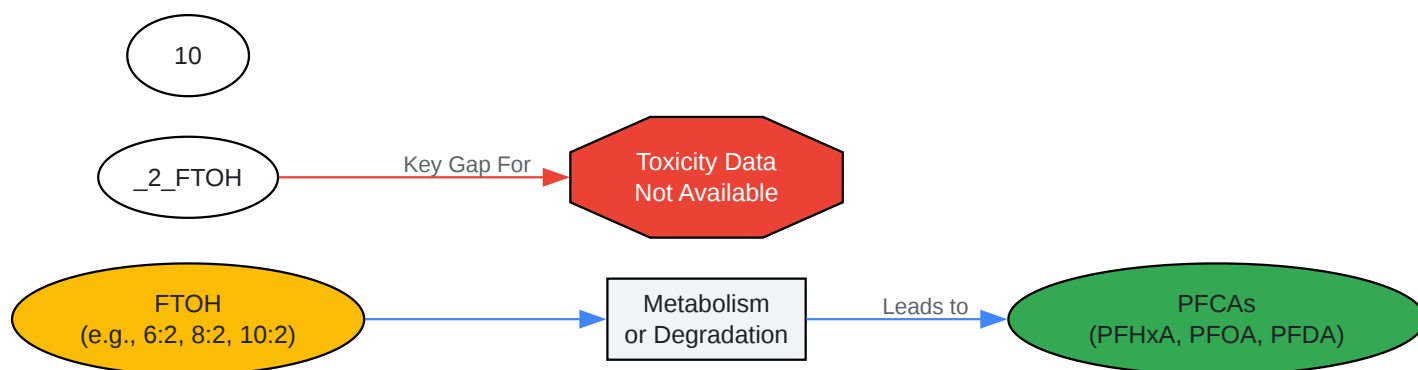
- **Protocol:** Analysis can be performed using GC-MS with a Low-Pressure Gas Chromatography (LPGC) Rtx-200 column. This method reduces runtime to under 4 minutes and helium consumption by 60% compared to conventional GC-MS. A 1  $\mu\text{L}$  split injection (5:1 ratio) is used with a helium carrier gas flow of 0.9 mL/min and a temperature program from 35°C to 280°C [6].

## Knowledge Gaps and Research Implications

The most significant finding is the **lack of specific toxicological data for 2-(Perfluorodecyl)ethanol**. Its longer perfluorinated chain suggests two critical considerations for your research:

- **Increased Persistence:** The compound is likely even more resistant to environmental and metabolic degradation than 6:2 or 8:2 FTOH [3] [1].
- **Potential for Long-Chain PFCA Formation:** Its degradation would likely produce long-chain perfluorocarboxylic acids like PFDA. These are stable, bioaccumulative, and associated with serious toxicity, including liver and immune system effects [7].

The diagram below illustrates the general environmental and metabolic transformation pathway shared by FTOHs, and highlights the key knowledge gap for 10:2 FTOH.



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